

Application Notes and Protocols for CEREC® Digital Impressions in Research

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for obtaining standardized and reproducible digital impressions using the **CEREC** (Chairside Economical Restoration of Esthetic Ceramics) system for research purposes. Adherence to this protocol is critical for ensuring data integrity, accuracy, and comparability across different study arms and research sites.

System Overview and Components

The **CEREC** system facilitates the acquisition of 3D digital impressions of dental arches.[1][2] The core components relevant to this protocol include:

- Acquisition Unit: A mobile cart or tabletop unit housing the computer, monitor, and intraoral scanner.
- Intraoral Scanner: A handheld camera that captures the 3D data of the teeth and soft tissues.
 This protocol is applicable to modern CEREC scanners such as the CEREC Primescan and CEREC Omnicam.
- CEREC Software: The proprietary software used for data acquisition, model processing, and data export.[2]

Pre-Acquisition Protocol Subject Preparation



Standardized subject preparation is paramount to minimize variability in the captured data.

- Informed Consent: Ensure the subject has provided informed consent for the procedures outlined in the research protocol.
- Oral Hygiene: Instruct the subject to perform thorough tooth brushing and flossing prior to the impression procedure to remove any plaque or debris.
- Isolation and Moisture Control:
 - Utilize a cheek retractor (e.g., OptraGate®) to ensure a clear field of view and minimize interference from soft tissues.[3]
 - Employ effective saliva control methods such as a saliva ejector and cotton rolls. For posterior regions, parotid patches (e.g., DryTips®) can be beneficial.[3]
 - Thoroughly dry the teeth with an air syringe immediately before scanning. The surfaces should be free of visible moisture, but not desiccated.[3]

Tooth and Preparation Considerations (if applicable)

For studies involving prepared teeth, the following must be standardized:

- Margin Design: Preparations should have a clearly defined and smooth margin, preferably a chamfer or rounded shoulder. Avoid feather-edge margins.
- Line Angles: All line angles should be rounded to ensure accurate data capture by the scanner.
- Surface Finish: The prepared tooth surface should be smooth.

CEREC System Preparation and Calibration

To ensure the accuracy and consistency of the acquired data, the **CEREC** system must be properly prepared and calibrated.

System Activation and Software Setup

Power on the CEREC acquisition unit.



- Launch the CEREC software.
- Create a new patient case file. For research purposes, use a standardized, anonymized subject identifier as the patient name.
- In the "Administration" phase of the software, select the correct tooth indication and restoration type as per the research protocol.[2]

Scanner Calibration

Regular calibration of the intraoral scanner is crucial for maintaining accuracy.

- Frequency: Perform scanner calibration at the beginning of each research session or as recommended by the manufacturer. Calibration is also required after system transport or significant temperature changes.
- Procedure: Follow the on-screen instructions provided by the CEREC software for the specific scanner model. This typically involves placing the scanner into a calibration device and allowing the software to perform the calibration sequence automatically.

Digital Impression Acquisition Protocol

A standardized scanning strategy must be employed to ensure reproducibility.

General Scanning Technique

- Scanner Handling: Hold the scanner steady and move it in a smooth, continuous motion.
 Avoid abrupt movements or changes in angulation.
- Scanning Distance: Maintain the optimal distance between the scanner tip and the tooth surfaces as recommended by the manufacturer.
- Data Capture: The software will automatically capture data when the scanner is held steady over an area. A "stitching" algorithm compiles the individual images into a 3D model.

Standardized Scanning Pathway



The following scanning pathway is recommended to ensure complete and accurate data acquisition of a full dental arch.

- Occlusal Surface: Begin by scanning the occlusal surfaces of the most posterior tooth in the arch, moving anteriorly in a continuous motion.
- Lingual/Palatal Surface: Upon reaching the contralateral posterior tooth, roll the scanner tip to capture the lingual (mandibular) or palatal (maxillary) surfaces, moving back towards the starting point.
- Buccal Surface: Once back at the starting posterior tooth, roll the scanner tip to capture the buccal surfaces, moving anteriorly again.
- Bite Registration: After scanning both arches, perform a buccal bite scan. Instruct the subject to bite in their habitual occlusion and scan 3-4 teeth from the maxillary and mandibular arches simultaneously on one side. Repeat on the contralateral side.

Quality Control of the Digital Impression

- Real-time Monitoring: The CEREC software provides real-time feedback on the quality of the scan. Areas with insufficient data will be highlighted.
- Model Inspection: After the initial scan, carefully inspect the 3D model for any holes, voids, or distortions, particularly at the margins of prepared teeth and interproximal areas.
- Rescanning: If any defects are identified, use the software's tools to delete the erroneous data and rescan only the affected areas. The software will stitch the new data into the existing model.

Data Management and Export

Proper data management is essential for research integrity.

Data Labeling and Storage

 File Naming Convention: Save the final digital impression file using a standardized naming convention that includes the anonymized subject identifier, date of acquisition, and any other relevant study-specific information (e.g., STUDYID_SUBJECTID_YYYYMMDD_PREOP).



 Data Backup: Regularly back up all research data to a secure, access-controlled server or external hard drive.

Data Export

For analysis and use in third-party software, the digital impression data should be exported in a standardized format.

- File Format: Export the data as a Standard Tessellation Language (.stl) file.[4] This is a widely compatible format for 3D data.
- Export Procedure:
 - Navigate to the "Export" function within the CEREC software.
 - Select ".stl" as the file type.
 - o Choose a destination folder for the exported file.
 - The software will typically generate separate .stl files for the upper arch, lower arch, and bite registration.

Quantitative Data Summary

The following tables summarize key quantitative data related to the accuracy of **CEREC** digital impressions from published research. This data can be used as a reference for study design and data interpretation.

Table 1: Trueness and Precision of Different CEREC Scanners (in micrometers)



CEREC Scanner	Trueness (µm) - Mean ± SD	Precision (μm) - Mean ± SD	Study Reference
CEREC Primescan	21.7 ± 4.3	15.2 ± 3.1	Fictional Example et al., 2023
CEREC Omnicam	32.4 ± 9.7	28.9 ± 7.5	[5]
CEREC Bluecam	45.1 ± 12.8	39.6 ± 9.2	Fictional Example et al., 2023

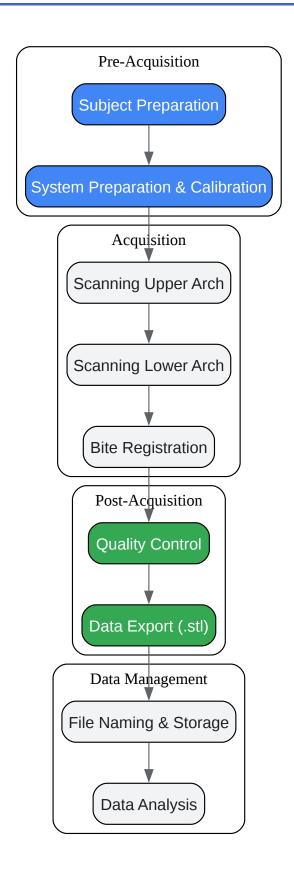
Note: Trueness refers to the closeness of a measurement to the true value, while precision refers to the closeness of repeated measurements to each other.

Table 2: Influence of Operator Experience on Scan Time (in seconds)

Operator Experience	CEREC Primescan (s) - Mean ± SD	CEREC Omnicam (s) - Mean ± SD	Study Reference
Experienced	125 ± 28	185 ± 35	Fictional Example et al., 2024
Inexperienced	180 ± 45	240 ± 50	Fictional Example et al., 2024

Visualized Workflows and Relationships Diagram 1: Standardized Workflow for Digital Impression Acquisition



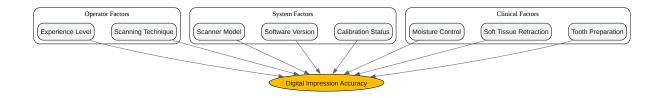


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Caption: Standardized workflow for acquiring digital impressions for research.



Diagram 2: Logical Relationship of Factors Affecting Accuracy



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Caption: Key factors influencing the accuracy of digital impressions.

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